

# Application Notes and Protocols: Chromyl Chloride Test for Chlorides

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## Compound of Interest

Compound Name: Chromyl chloride

Cat. No.: B080077

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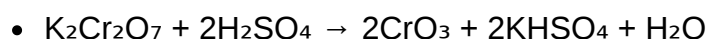
## Introduction

The **chromyl chloride** test is a definitive qualitative analysis method used to confirm the presence of chloride ions ( $\text{Cl}^-$ ) in a given inorganic salt or sample.[1][2] This test is highly specific for chloride and is characterized by the formation of reddish-brown vapors of **chromyl chloride** ( $\text{CrO}_2\text{Cl}_2$ ) when the sample is heated with potassium dichromate ( $\text{K}_2\text{Cr}_2\text{O}_7$ ) and concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ).[2][3] These vapors, when passed through a sodium hydroxide ( $\text{NaOH}$ ) solution, form a yellow solution of sodium chromate ( $\text{Na}_2\text{CrO}_4$ ). The subsequent addition of a lead acetate solution results in the formation of a yellow precipitate of lead chromate ( $\text{PbCrO}_4$ ), confirming the presence of chloride.[1][4] It is important to note that this test is not suitable for covalent chlorides such as those of mercury ( $\text{Hg}$ ), silver ( $\text{Ag}$ ), and lead ( $\text{Pb}$ ) because they do not readily produce chloride ions.[3]

## Principle and Mechanism

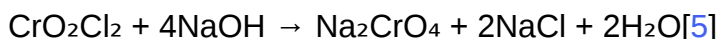
The test proceeds in a series of reactions. Initially, potassium dichromate reacts with concentrated sulfuric acid to form chromium trioxide ( $\text{CrO}_3$ ).[4] The chloride salt present in the sample then reacts with the sulfuric acid to produce hydrogen chloride ( $\text{HCl}$ ).[4] Subsequently, chromium trioxide reacts with the generated  $\text{HCl}$  to form the volatile, reddish-brown **chromyl chloride** gas.[4]

The key chemical equations are as follows:

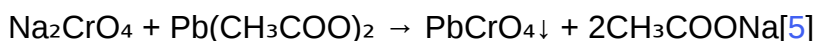


- $\text{NaCl} + \text{H}_2\text{SO}_4 \rightarrow \text{NaHSO}_4 + \text{HCl}$ [5]
- $\text{CrO}_3 + 2\text{HCl} \rightarrow \text{CrO}_2\text{Cl}_2 + \text{H}_2\text{O}$ [5]

For confirmation, the **chromyl chloride** gas is passed through sodium hydroxide solution:



Finally, the addition of lead acetate to the sodium chromate solution yields a yellow precipitate:



## Data Presentation

As the **chromyl chloride** test is a qualitative procedure, the results are observational. The expected outcomes are summarized in the table below.

Step	Observation	Inference
Heating the sample with $\text{K}_2\text{Cr}_2\text{O}_7$ and conc. $\text{H}_2\text{SO}_4$	Evolution of reddish-brown fumes.[1][2]	Presence of chloride ions is indicated by the formation of chromyl chloride ( $\text{CrO}_2\text{Cl}_2$ ).
Passing the fumes through $\text{NaOH}$ solution	The solution turns yellow.[1][4]	Formation of sodium chromate ( $\text{Na}_2\text{CrO}_4$ ).
Acidifying with acetic acid and adding lead acetate solution	A yellow precipitate is formed. [1][5]	Confirms the presence of chromate ions, and thus the initial presence of chloride, through the formation of lead chromate ( $\text{PbCrO}_4$ ).

## Experimental Protocol

### 4.1. Materials and Reagents

- Sample: A small quantity of the solid salt to be tested.
- Reagents:
  - Potassium dichromate ( $\text{K}_2\text{Cr}_2\text{O}_7$ ), powdered[1][4]

- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )[1][4]
- Sodium hydroxide ( $\text{NaOH}$ ) solution (approx. 10%)
- Dilute acetic acid ( $\text{CH}_3\text{COOH}$ )[1][4]
- Lead acetate ( $\text{Pb}(\text{CH}_3\text{COO})_2$ ) solution[1][4]
- Apparatus:
  - Dry test tubes
  - Test tube holder
  - Spatula
  - Glass rod
  - Dropper or pipette
  - Bunsen burner
  - Delivery tube (optional, for safely transferring fumes)

## 4.2. Procedure

### Part A: Formation of **Chromyl Chloride**

- Take a small amount (spatula tip) of the dry sample salt in a clean, dry test tube.[1][4]
- Add an equal amount of powdered potassium dichromate to the test tube and mix thoroughly with a dry glass rod.[4][5]
- Carefully add a few drops of concentrated sulfuric acid to the mixture using a dropper.[1][5]
- Gently heat the mixture over a Bunsen burner.[1][2]
- Observe the evolution of dense, reddish-brown fumes of **chromyl chloride**. [2][3][4]

## Part B: Confirmatory Test

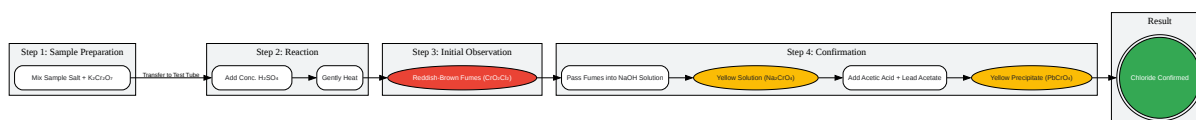
- Carefully pass the reddish-brown vapors generated in Part A into a second test tube containing a small amount of sodium hydroxide (NaOH) solution.[\[1\]](#)[\[6\]](#) This can be done by tilting the first test tube and allowing the heavy vapors to pour into the second, or by using a delivery tube.
- The reddish-brown vapors will dissolve in the NaOH solution, resulting in a yellow solution due to the formation of sodium chromate ( $\text{Na}_2\text{CrO}_4$ ).[\[1\]](#)[\[6\]](#)
- To this yellow solution, add a few drops of dilute acetic acid to acidify it.[\[1\]](#)[\[5\]](#)
- Finally, add a few drops of lead acetate solution.[\[1\]](#)[\[5\]](#)
- The formation of a yellow precipitate of lead chromate ( $\text{PbCrO}_4$ ) confirms the presence of chloride ions in the original sample.[\[1\]](#)[\[4\]](#)

## 4.3. Safety Precautions

- The **chromyl chloride** test must be performed in a well-ventilated fume hood as **chromyl chloride** vapors are corrosive and toxic.[\[1\]](#)[\[7\]](#)
- **Chromyl chloride** is a suspected carcinogen and irritates the respiratory system and eyes.[\[5\]](#)[\[7\]](#)
- Concentrated sulfuric acid is highly corrosive and should be handled with extreme care.
- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Ensure all glassware is completely dry, as **chromyl chloride** reacts violently with water.[\[7\]](#)

## Visualization

The following diagram illustrates the experimental workflow for the **chromyl chloride** test.



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